

Hyocholic Acid-d5 as a Tracer in Metabolic Studies: A Technical Guide

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Compound of Interest

Compound Name: *Hyocholic Acid-d5*

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Introduction

Hyocholic acid (HCA) and its derivatives are bile acids that have garnered significant attention in metabolic research. Predominantly found in the bile of pigs, a species known for its resistance to type 2 diabetes, HCA is also present in trace amounts in human blood and urine. [1][2] Recent studies have highlighted HCA's role not just in lipid digestion, but as a critical signaling molecule in regulating glucose homeostasis, making it a promising biomarker and therapeutic target for metabolic disorders like diabetes and non-alcoholic fatty liver disease (NAFLD). [3][4]

This technical guide explores the application of **Hyocholic Acid-d5** (HCA-d5), a stable isotope-labeled version of HCA, as a tracer in metabolic studies. Stable isotopes are invaluable tools in drug development and metabolic research, serving as tracers for quantitative analysis by mass spectrometry (NMR, GC-MS, or LC-MS) without the safety concerns associated with radioactive isotopes. [5][6] HCA-d5 allows for the precise tracking and quantification of HCA metabolism, providing deeper insights into its physiological and pathological roles.

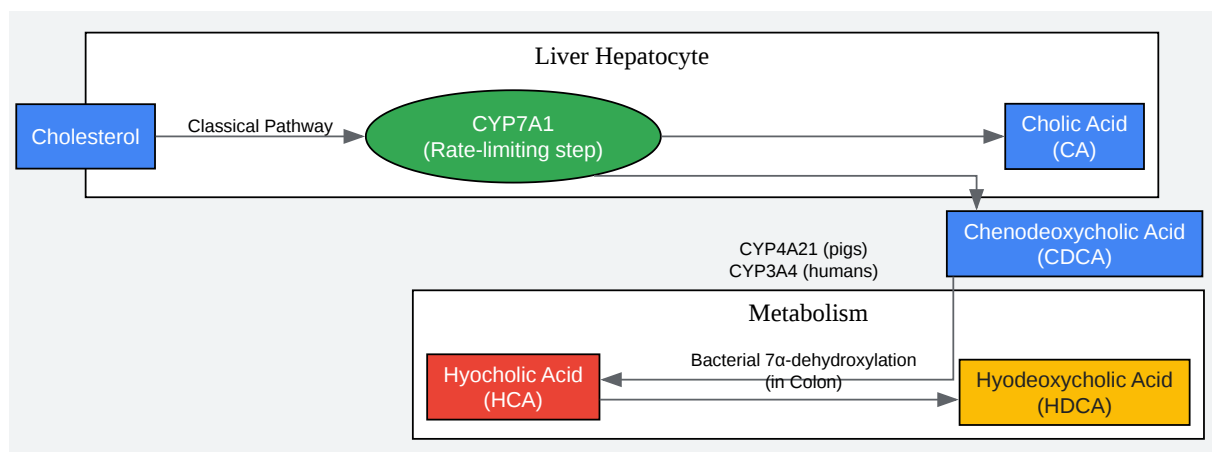
Core Principles: Hyocholic Acid Metabolism and Signaling

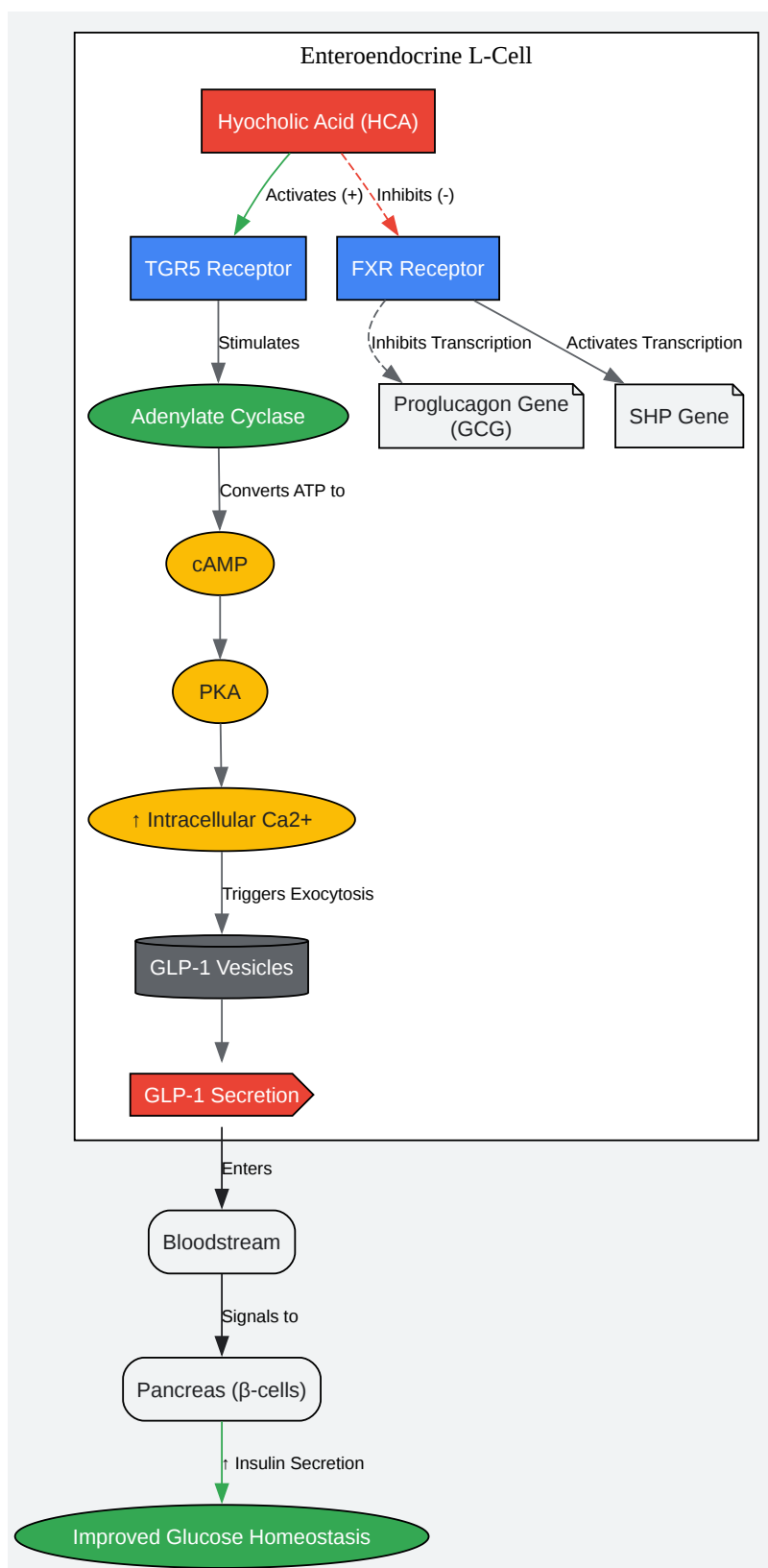
Hyochoic acid is a trihydroxy-5 β -cholanic acid with hydroxyl groups at the 3 α , 6 α , and 7 α positions.^[7] It is synthesized from chenodeoxycholic acid (CDCA) via 6 α -hydroxylation.^{[7][8]} Like other bile acids, HCA's functions are mediated through its interaction with specific receptors, primarily the G-protein-coupled bile acid receptor 1 (TGR5) and the farnesoid X receptor (FXR).^{[3][9]}

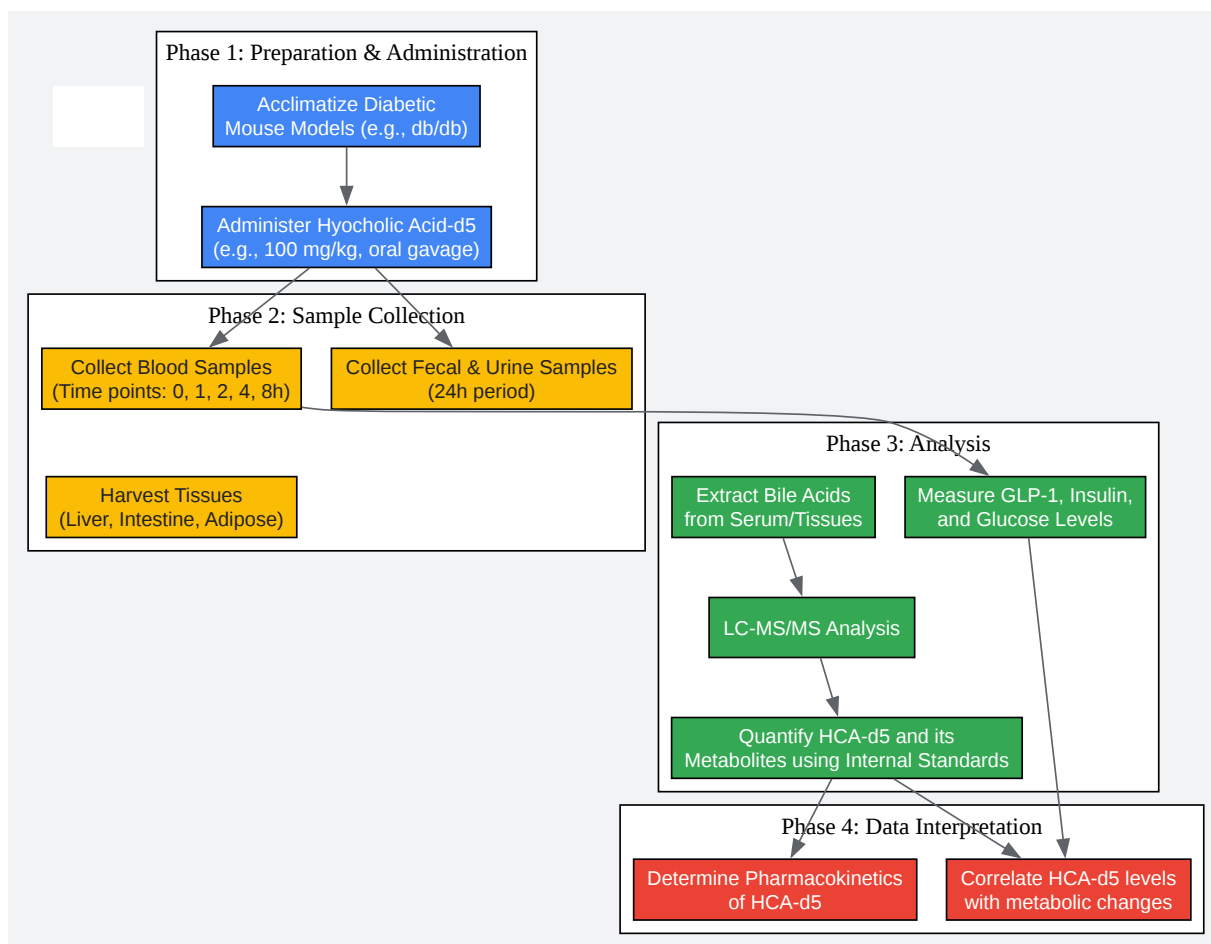
A unique characteristic of HCA is its dual activity: it simultaneously activates TGR5 and antagonizes FXR.^{[1][2][3]} This distinct mechanism promotes the secretion of glucagon-like peptide-1 (GLP-1) from enteroendocrine L-cells, which in turn enhances insulin secretion and improves glucose control.^{[2][9][10]}

Bile Acid Synthesis Pathway

The synthesis of bile acids from cholesterol occurs in the liver through two main pathways: the classical (or neutral) pathway and the alternative (or acidic) pathway. The classical pathway is responsible for the majority of bile acid production.^{[11][12]} Hyochoic acid is considered a secondary bile acid in humans, synthesized from the primary bile acid chenodeoxycholic acid (CDCA).^{[11][13]}







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Hyocholic acid species improve glucose homeostasis through a distinct TGR5 and FXR signaling mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Hyocholic acid species as novel biomarkers for metabolic disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. avantiresearch.com [avantiresearch.com]
- 8. Hyocholic acid - Wikipedia [en.wikipedia.org]
- 9. Hyocholic acid and glycemic regulation: comments on 'Hyocholic acid species improve glucose homeostasis through a distinct TGR5 and FXR signaling mechanism' - PMC [pmc.ncbi.nlm.nih.gov]
- 10. apexbt.com [apexbt.com]
- 11. Bile acid metabolism and signaling: emerging pharmacological targets of dietary polyphenols - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Frontiers | Bile Acid Synthesis: From Nature to the Chemical Modification and Synthesis and Their Applications as Drugs and Nutrients [frontiersin.org]
- 13. researchgate.net [researchgate.net]
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